

Application Note: Preparation and Handling of ER-819762 DMSO Stock Solutions

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Compound of Interest

Compound Name: ER-819762

Cat. No.: B15581682

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Audience: Researchers, scientists, and drug development professionals.

Introduction **ER-819762** is a potent and selective antagonist of the prostaglandin E2 (PGE2) receptor subtype 4 (EP4). The EP4 receptor is a G-protein coupled receptor that, upon activation by its endogenous ligand PGE2, stimulates adenylyl cyclase and increases intracellular cyclic AMP (cAMP) levels.[1][2][3] This signaling pathway is implicated in various physiological and pathophysiological processes, including inflammation, cancer, and bone metabolism.[2][3][4] Given its role as a key signaling modulator, **ER-819762** is a valuable tool for investigating the biological functions of the EP4 receptor.

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for preparing concentrated stock solutions of organic molecules like **ER-819762** due to its high solubilizing capacity.[5][6] This document provides detailed protocols for the preparation, storage, and use of **ER-819762** stock solutions in DMSO.

Quantitative Data Summary

While specific quantitative solubility data for **ER-819762** in DMSO is not widely published, it is known to be soluble in DMSO for the preparation of stock solutions used in biological assays. Researchers should perform a small-scale solubility test to determine the optimal concentration for their specific lot of the compound.

Property	Data	Source
Compound Name	ER-819762	N/A
Mechanism of Action	Antagonist of Prostaglandin E2 Receptor 4 (EP4)	[1]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[5][7]
Known In Vitro Activity	Suppresses human EP4 receptor-mediated cell signaling (IC50 = 59 ± 6 nmol·L ⁻¹ in a cAMP-dependent reporter assay)	[1]
Storage (Powder)	-20°C for up to 3 years	[8][9]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[8][9]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the steps for preparing a concentrated stock solution of **ER-819762** in DMSO. It is recommended to start with a small quantity to confirm solubility before proceeding with larger amounts.

Materials:

- **ER-819762** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

- Vortex mixer
- Pipettors and sterile tips

Procedure:

- Pre-weighing Preparation: Allow the vial of **ER-819762** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh the desired amount of **ER-819762** powder into the tube.
- Solvent Addition: Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM). Add the calculated volume of anhydrous DMSO to the tube containing the compound.
- Dissolution: Cap the tube securely. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, gentle warming (up to 37°C) or brief sonication can be used to aid solubilization. Visually inspect the solution to ensure there are no visible particulates.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date, and solvent. Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).^{[8][9]}

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the preparation of diluted working solutions from a concentrated DMSO stock for use in aqueous-based biological assays, such as cell culture experiments.

Materials:

- Concentrated **ER-819762** DMSO stock solution (from Protocol 1)

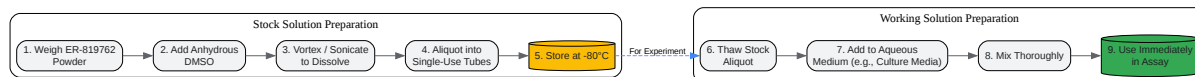
- Sterile aqueous buffer or cell culture medium
- Vortex mixer
- Sterile tubes and pipette tips

Procedure:

- Thawing Stock Solution: Thaw one aliquot of the concentrated DMSO stock solution at room temperature.
- Intermediate Dilutions (Optional but Recommended): To prevent precipitation of the compound, it is best to perform serial dilutions in DMSO first before adding to the final aqueous medium.[\[5\]](#)
- Final Dilution: Add the final, diluted DMSO stock solution to the pre-warmed aqueous buffer or cell culture medium. The final concentration of DMSO in the assay should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[8\]](#)
- Mixing: Immediately after adding the compound to the aqueous medium, mix the solution thoroughly by vortexing or repeated pipetting to ensure homogeneity and minimize precipitation.
- Control Preparation: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.[\[5\]](#)
- Usage: Use the freshly prepared working solution immediately for your experiment. Do not store aqueous working solutions for extended periods.

Visualizations

Experimental Workflow

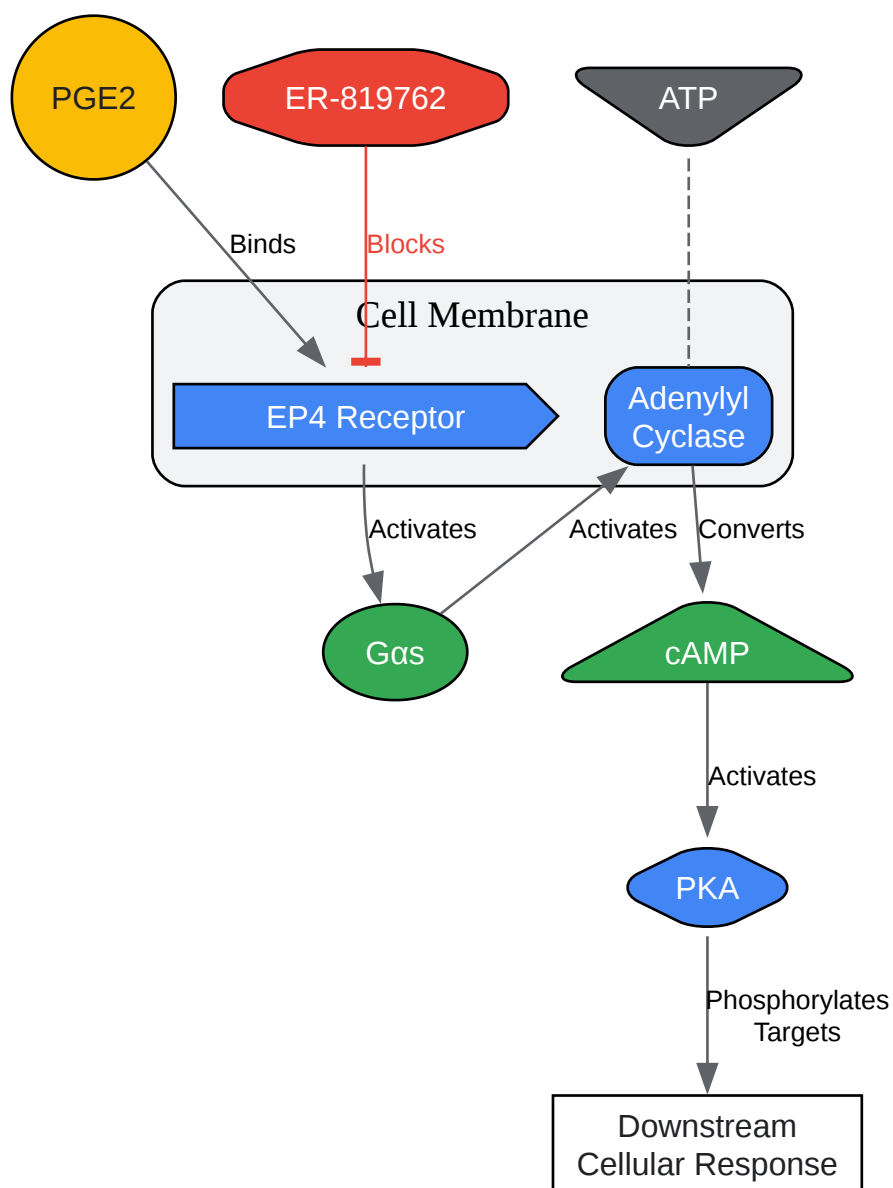


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Caption: Workflow for preparing DMSO stock and aqueous working solutions of **ER-819762**.

Signaling Pathway

ER-819762 acts by blocking the binding of prostaglandin E2 (PGE2) to the EP4 receptor. This prevents the Gs alpha subunit of the associated G-protein from activating adenylyl cyclase, thereby inhibiting the production of cyclic AMP (cAMP) and the subsequent activation of downstream effectors like Protein Kinase A (PKA).^{[1][3][4]}



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Caption: Inhibition of the PGE2-EP4-cAMP signaling pathway by **ER-819762**.

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